

structure-activity relationship of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

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This guide provides an in-depth technical analysis of the structure-activity relationship (SAR) of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine**.^[1] It is designed for researchers and drug development professionals, focusing on the pharmacological implications of the N-sulfonyl modification on the arylpiperazine scaffold.^[1]

Executive Summary: The N-Mesyl-oCPP Probe

1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine (hereafter referred to as N-Mesyl-oCPP) is a synthetic derivative of the well-characterized pharmacophore 1-(2-chlorophenyl)piperazine (oCPP).^[1]

While oCPP is a potent, albeit non-selective, serotonin (5-HT) receptor ligand (acting as a metabolite of drugs like Trazodone and Nefazodone), the introduction of the methylsulfonyl (mesyl) group at the N4 position fundamentally alters its physicochemical and pharmacological profile.^[1] This molecule primarily serves as a negative control or structural probe in SAR studies to demonstrate the necessity of the basic N4 nitrogen for orthosteric binding in monoaminergic GPCRs.^[1]

Part 1: Chemical Structure & Physicochemical Profile[1]

The molecule consists of a piperazine ring substituted at N1 with a 2-chlorophenyl group and at N4 with a methanesulfonyl group.[1]

Property	Value / Description
IUPAC Name	1-(2-Chlorophenyl)-4-(methanesulfonyl)piperazine
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₂ S
Molecular Weight	274.77 g/mol
Core Pharmacophore	Arylpiperazine (o-Chlorophenyl)
Key Modification	N4-Sulfonylation (Methanesulfonyl)
Basicity (pKa)	Neutral (The sulfonamide N is non-basic; N1 is an aniline-type, pKa ~2-3).[1]
Lipophilicity (cLogP)	~1.5 – 2.0 (More polar than N-alkyl analogs, less polar than free amine).[1]

Part 2: Structure-Activity Relationship (SAR) Analysis

The SAR of N-Mesyl-oCPP is defined by the "Sulfonamide Switch"—the conversion of the basic secondary amine of oCPP into a neutral sulfonamide.[1]

The Loss of the Aspartate Anchor

- Mechanism: In classic monoamine GPCRs (5-HT, Dopamine, Adrenergic), the protonated basic nitrogen of the ligand forms a critical salt bridge with a conserved aspartate residue (e.g., Asp3.32) in the receptor's transmembrane helix 3.[1]
- Impact on N-Mesyl-oCPP: The electron-withdrawing sulfonyl group delocalizes the lone pair on N4, rendering it non-basic at physiological pH.[1]

- Outcome: Drastic loss of affinity (>100-fold reduction) for the orthosteric binding site of 5-HT_{2A}, 5-HT_{2C}, and D₂ receptors compared to the parent oCPP.[1]

The 5-HT₇ Antagonist Exception

- Context: While basicity is required for most 5-HT receptors, the 5-HT₇ receptor has shown tolerance for N-sulfonylpiperazines (e.g., SB-269970).[1]
- SAR Insight: N-sulfonyl derivatives can act as 5-HT₇ antagonists if the aryl group and sulfonamide tail provide sufficient hydrophobic and π -stacking interactions to compensate for the lost salt bridge.[1]
- Prediction: N-Mesyl-oCPP represents a "minimalist" scaffold in this class.[1] It likely possesses weak to moderate affinity for 5-HT₇, acting as a low-potency antagonist, unlike the high-affinity SB-269970 which has a larger naphthyl/phenol moiety.[1]

Metabolic Stability

- Metabolic Liability of oCPP: The free secondary amine of oCPP is a site for N-glucuronidation and oxidative deamination.[1]
- Advantage of Mesyl Group: The sulfonamide bond is metabolically stable and resistant to hydrolysis.[1] This modification "caps" the metabolic soft spot, potentially increasing the half-life of the scaffold in in vivo assays, albeit with reduced potency.[1]

Part 3: Comparative Analysis (oCPP vs. N-Mesyl-oCPP)

Feature	oCPP (Parent)	N-Mesyl-oCPP (Derivative)	Implication
Structure	Free secondary amine (-NH)	Sulfonamide (-NSO ₂ Me)	Steric bulk + Electronic change
Basicity	Basic (pKa ~9.[1]0)	Neutral	Key SAR Switch
5-HT ₂ C Affinity	High (Agonist/Partial Agonist)	Negligible / Very Low	Loss of Asp3.32 interaction
5-HT ₇ Activity	Moderate	Potential Antagonist (Weak)	Shift in selectivity profile
Metabolism	Rapid N-glucuronidation	High Stability	Improved PK properties
Primary Use	Active Metabolite / Drug Core	Negative Control / Probe	Validates basicity requirement

Part 4: Experimental Protocols (Self-Validating Systems)

To empirically verify the SAR described above, the following experimental workflows are recommended.

Protocol A: Synthesis of N-Mesyl-oCPP

Objective: Generate high-purity probe material.

- Reagents: 1-(2-Chlorophenyl)piperazine (1.0 eq), Methanesulfonyl chloride (1.1 eq), Triethylamine (1.5 eq), Dichloromethane (DCM).[1]
- Procedure:
 - Dissolve oCPP in dry DCM at 0°C.[1]
 - Add Triethylamine.[1][2]
 - Add Methanesulfonyl chloride dropwise (exothermic reaction control).[1]

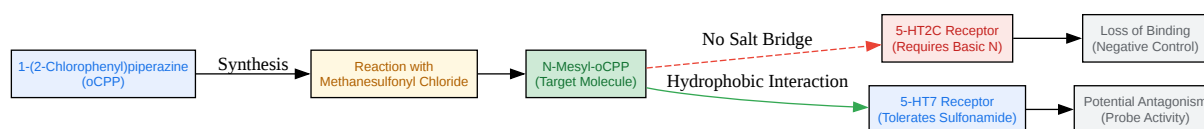
- Stir at Room Temperature for 2 hours (Monitor by TLC/LCMS for disappearance of amine).
- Workup: Wash with 1N HCl (removes unreacted oCPP), then NaHCO₃.^[1] Dry organic layer.^[1]
- Validation: ¹H NMR must show disappearance of the NH signal and appearance of a singlet (~2.8 ppm) for the methylsulfonyl group.^[1]

Protocol B: Competitive Binding Assay (5-HT_{2C} vs 5-HT₇)

Objective: Quantify the "Sulfonamide Shift" in affinity.

- System: HEK293 membranes expressing human 5-HT_{2C} or 5-HT₇.^[1]
- Radioligand: [³H]-Mesulergine (5-HT_{2C}) or [³H]-SB-269970 (5-HT₇).^[1]
- Test Compounds: oCPP (Positive Control), N-Mesyl-oCPP (Test), SB-269970 (Reference).
- Expectation:
 - 5-HT_{2C}: oCPP K_i < 50 nM; N-Mesyl-oCPP K_i > 10,000 nM (Inactive).^[1]
 - 5-HT₇: N-Mesyl-oCPP may show micromolar affinity (K_i ~ 1-10 μM).^[1]

Part 5: Visualization of SAR Logic



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Figure 1: The "Sulfonamide Switch" mechanism. The synthesis converts the basic oCPP into N-Mesyl-oCPP, effectively switching off 5-HT_{2C} affinity while potentially retaining 5-HT₇ interaction.^[1]

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